

Application Notes and Protocols for Pursuit® Plus Crop Tolerance Studies

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for conducting crop tolerance studies with Pursuit® Plus herbicide. The methodologies outlined are designed to ensure robust and reproducible data for assessing the tolerance of various crop genotypes, particularly those with inherent or engineered resistance to imidazolinone herbicides.

Introduction

Pursuit® Plus EC herbicide combines the active ingredients imazethapyr and pendimethalin. Imazethapyr is an imidazolinone herbicide that inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[1][2] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.[1][2] Inhibition of ALS leads to a deficiency in these essential amino acids, ultimately causing a cessation of growth and plant death in susceptible species.

Crop tolerance to Pursuit® Plus is primarily based on a target-site mutation in the ALS gene.[3] [4][5] This mutation alters the enzyme's structure, preventing the binding of imazethapyr and allowing the plant to continue producing the vital branched-chain amino acids.[1] Crops with this trait, such as CLEARFIELD® corn, are tolerant to post-emergence applications of Pursuit® Plus.[6]

These protocols are designed to evaluate crop tolerance through a series of controlled greenhouse and field experiments, measuring key physiological and morphological



parameters.

Materials and Methods Plant Material and Growth Conditions

- Test Crop Genotypes: Include the crop variety to be tested, a known susceptible variety, and a known tolerant variety (e.g., a CLEARFIELD® hybrid).
- Growth Medium: A standardized greenhouse potting mix or field soil with known characteristics (pH, organic matter content, texture).
- Pots (for greenhouse studies): 1-gallon or larger pots with drainage.
- Greenhouse Conditions: Maintain a temperature of 25 ± 2°C, a 16-hour photoperiod, and adequate irrigation.
- Field Conditions: Select a field with uniform soil type and good drainage.

Herbicide and Application

- Herbicide: Pursuit® Plus EC herbicide.
- Application Equipment: A calibrated research plot sprayer for field studies or a laboratory track sprayer for greenhouse studies to ensure uniform application.
- Adjuvants: Use a non-ionic surfactant as recommended by the product label.

Experimental Protocols Protocol 1: Greenhouse-Based Dose-Response Study

This study aims to determine the level of tolerance of a crop genotype to increasing rates of Pursuit® Plus.

• Seedling Preparation: Sow 5-10 seeds of each genotype per pot. After emergence, thin to a uniform stand of 3-5 plants per pot.



- Growth Stage for Application: Apply the herbicide when the plants have reached the V2-V3 growth stage (for corn) or the second trifoliate leaf stage (for soybeans).
- Herbicide Rates: Prepare a series of herbicide dilutions to apply at rates of 0x (control), 0.5x, 1x, 2x, and 4x the recommended field rate. The recommended broadcast rate for Pursuit® Plus EC is 2.5 pints per acre.[6]
- Application: Apply the herbicide solutions uniformly to the designated pots using a calibrated sprayer.
- Data Collection:
 - Visual Injury Assessment: Rate plant injury at 7, 14, and 21 days after treatment (DAT) using a 1-5 or 1-9 scale (see Table 1).
 - Plant Height: Measure the height of each plant from the soil surface to the highest point of the plant at 21 DAT.
 - Biomass: At 21 DAT, harvest the above-ground portion of the plants, dry in an oven at 70°C for 72 hours, and record the dry weight.
- Data Analysis: Analyze the data using analysis of variance (ANOVA) to determine significant differences between genotypes and herbicide rates. Calculate the herbicide rate that causes 50% injury (I50) or 50% growth reduction (GR50) for each genotype.

Protocol 2: Field Tolerance Study

This study evaluates the tolerance of crop genotypes to Pursuit® Plus under field conditions.

- Experimental Design: Use a randomized complete block design (RCBD) with a minimum of three replications. Each block should contain plots for each genotype and treatment.
- Plot Size: A typical plot size is 10 feet wide (4 rows) by 30 feet long.
- Planting: Plant the crop genotypes at a commercially relevant seeding rate.
- Herbicide Application: Apply Pursuit® Plus at the recommended rate (1x) and a 2x rate when the crop is at the appropriate growth stage (V2-V4 for corn, 2nd-3rd trifoliate for soybeans).



Include an untreated control for each genotype.

- Data Collection:
 - Visual Injury Assessment: Rate crop injury at 7, 14, and 28 DAT.
 - Stand Count: Count the number of plants in a designated length of the center two rows of each plot at 14 DAT.
 - Yield: At crop maturity, harvest the center two rows of each plot and determine the grain yield, adjusted to a standard moisture content.
- Data Analysis: Use ANOVA to analyze the data for significant differences in crop injury, stand count, and yield among the different genotypes and treatments.

Data Presentation

Summarize all quantitative data in clearly structured tables for easy comparison.

Table 1: Visual Injury Rating Scale

Rating	Description	Percent Injury
1	No effect, healthy plant	0
2	Slight stunting or chlorosis	1-25
3	Moderate stunting and chlorosis	26-50
4	Severe stunting, chlorosis, and necrosis	51-75
5	Plant death	100

Table 2: Example Data from a Greenhouse Dose-Response Study on Corn Genotypes



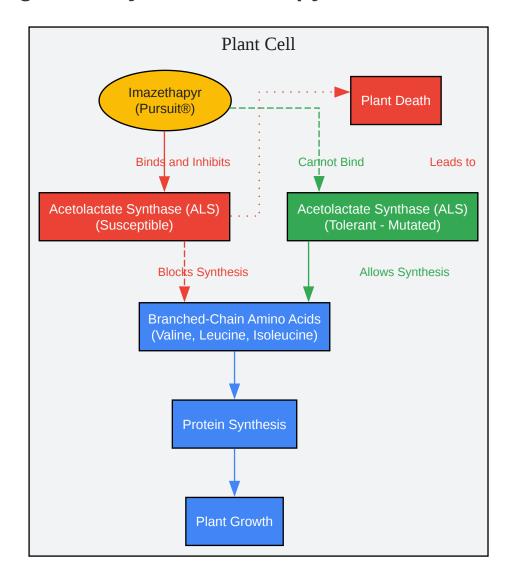
Genotype	Herbicide Rate	Visual Injury (14 DAT)	Plant Height (% of Control)	Biomass (% of Control)
Susceptible	0x	1.0	100	100
0.5x	3.5	45	38	
1x	4.8	15	10	_
2x	5.0	5	2	_
Tolerant (Test)	0x	1.0	100	100
0.5x	1.2	98	95	
1x	1.5	92	88	_
2x	2.1	85	79	_
CLEARFIELD®	0x	1.0	100	100
0.5x	1.0	100	99	
1x	1.1	97	96	_
2x	1.3	94	91	_

Table 3: Example Data from a Field Tolerance Study on Soybean Genotypes

Genotype	Herbicide Rate	Visual Injury (28 DAT)	Stand Count (% of Control)	Yield (bushels/acre)
Susceptible	Control	1.0	100	55.2
1x	4.2	65	28.7	
2x	5.0	40	15.1	_
Tolerant	Control	1.0	100	58.1
1x	1.3	98	56.9	
2x	1.8	95	54.3	_



Mandatory Visualizations Signaling Pathway for Imazethapyr Action and Tolerance

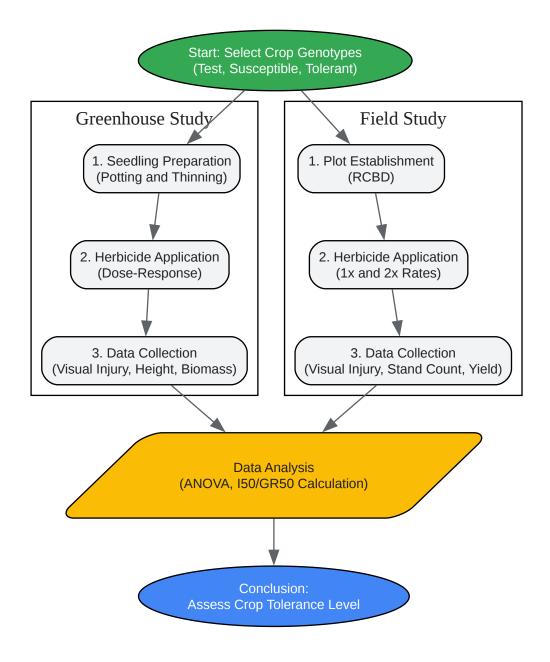


Click to download full resolution via product page

Caption: Signaling pathway of Imazethapyr and the mechanism of tolerance.

Experimental Workflow for Crop Tolerance Assessment





Click to download full resolution via product page

Caption: Experimental workflow for assessing crop tolerance to Pursuit® Plus.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. home.czu.cz [home.czu.cz]
- 2. isws.org.in [isws.org.in]
- 3. Molecular Basis of Imidazolinone Herbicide Resistance in Arabidopsis thaliana var Columbia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Molecular Basis of Imidazolinone Herbicide Resistance in Arabidopsis thaliana var Columbia - PMC [pmc.ncbi.nlm.nih.gov]
- 6. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Pursuit® Plus Crop Tolerance Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14296128#experimental-design-for-pursuit-plus-crop-tolerance-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com